Protocol for Dissolving and Storing OTS964

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Compound of Interest

Compound Name:	*OTS964*
CAS No.:	*1338542-14-5*
Cat. No.:	*B593273*

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Application Notes for Researchers, Scientists, and Drug Development Professionals

Introduction

OTS964 is a potent and selective inhibitor of T-LAK cell-originated protein kinase (TOPK), also known as PBK, with an IC50 of 28 nM.[1][2][3][4] It has demonstrated significant anti-tumor activity in various cancer models, making it a compound of high interest in cancer research and drug development.[1][3][4] Proper handling, dissolution, and storage of **OTS964** are critical to ensure its stability and the reproducibility of experimental results. This document provides a detailed protocol for the effective solubilization and storage of **OTS964**.

Chemical Properties

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Property	Value
Molecular Formula	C23H24N2O2S (OTS964) | C23H25ClN2O2S (OTS964 HCl)
Molecular Weight	392.51 g/mol (OTS964) | 428.97 g/mol (OTS964 HCl)[1][3]
Appearance	Off-white to light yellow solid[1]

Solubility Data

The solubility of **OTS964** can vary between its free base and hydrochloride salt forms, and even between different batches of the same compound. It is crucial to use a high-purity solvent to achieve the best results. Due to its hygroscopic nature, freshly opened DMSO is highly recommended.[1][3] Sonication or gentle warming (to 37°C or 60°C) can facilitate dissolution.[1][2][5]

Solvent	Solubility (OTS964 Hydrochloride)	Concentration (mM)	Notes
DMSO	≥ 83.33 mg/mL[1][2]	194.26 mM[1][2]	Use of newly opened DMSO is recommended.[1][3] Some sources report solubility as low as 12-31.25 mg/mL.[3]
Ethanol	1 mg/mL[3][5]	2.33 mM[5]	Sonication is recommended to aid dissolution.[5]
Water	< 1 mg/mL (slightly soluble to insoluble)[3][5]	< 2.33 mM	One source indicates solubility of 2 mg/mL with ultrasonication, warming, and heating to 60°C.[1]

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Storage and Stability

Proper storage is essential to maintain the integrity of **OTS964**. The compound is typically shipped at ambient temperature but requires specific conditions for long-term storage.[5][6]

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C[5][6][7]	Up to 3 years[5][6][7]	Store in a dry, dark place.[8]
4°C	Up to 2 years[7]	For shorter-term storage.	
In Solvent (e.g., DMSO)	-80°C[1][3][5][6][7]	1 to 2 years[1][3][5][6]	Aliquoting is recommended to avoid repeated freeze-thaw cycles.[1][3]
-20°C[1][3][7]	1 to 12 months[1][3][7]	For shorter-term storage of solutions.	

Experimental Protocols

Materials:

- **OTS964** (or **OTS964** hydrochloride) powder
- Dimethyl sulfoxide (DMSO), anhydrous/molecular biology grade
- Ethanol, absolute
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Sonicator (optional)
- Water bath (optional)

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- Pipettes and sterile filter tips

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Preparation: Before opening, bring the vial of **OTS964** powder to room temperature to prevent condensation.
- Weighing: Accurately weigh the desired amount of **OTS964** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution of **OTS964** hydrochloride (MW: 428.97), weigh out 4.29 mg.
- Solvent Addition: Add the calculated volume of fresh, anhydrous DMSO to the tube. For the example above, add 1 mL of DMSO.
- Dissolution: Vortex the solution thoroughly. If the compound does not fully dissolve, sonicate the tube for a few minutes or gently warm it in a 37°C water bath until the solution is clear.[2]
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile cryovials.[1][3]
- Storage: Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term use (up to 1 year).[1]

Signaling Pathway and Experimental Workflow Diagrams

Signaling Pathway of **OTS964** Action

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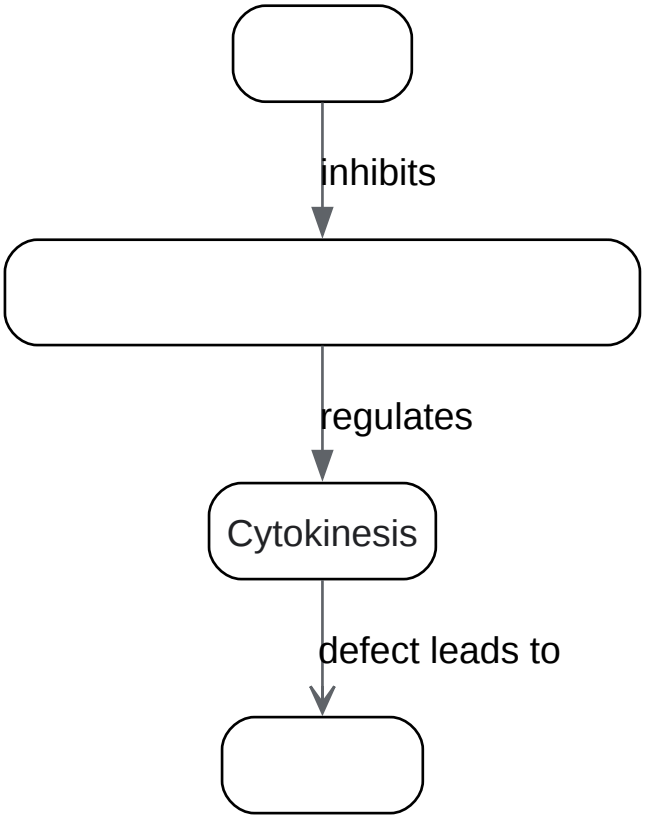

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Caption: **OTS964** inhibits TOPK, leading to defective cytokinesis and subsequent apoptosis.

Experimental Workflow for Dissolving and Storing **OTS964**

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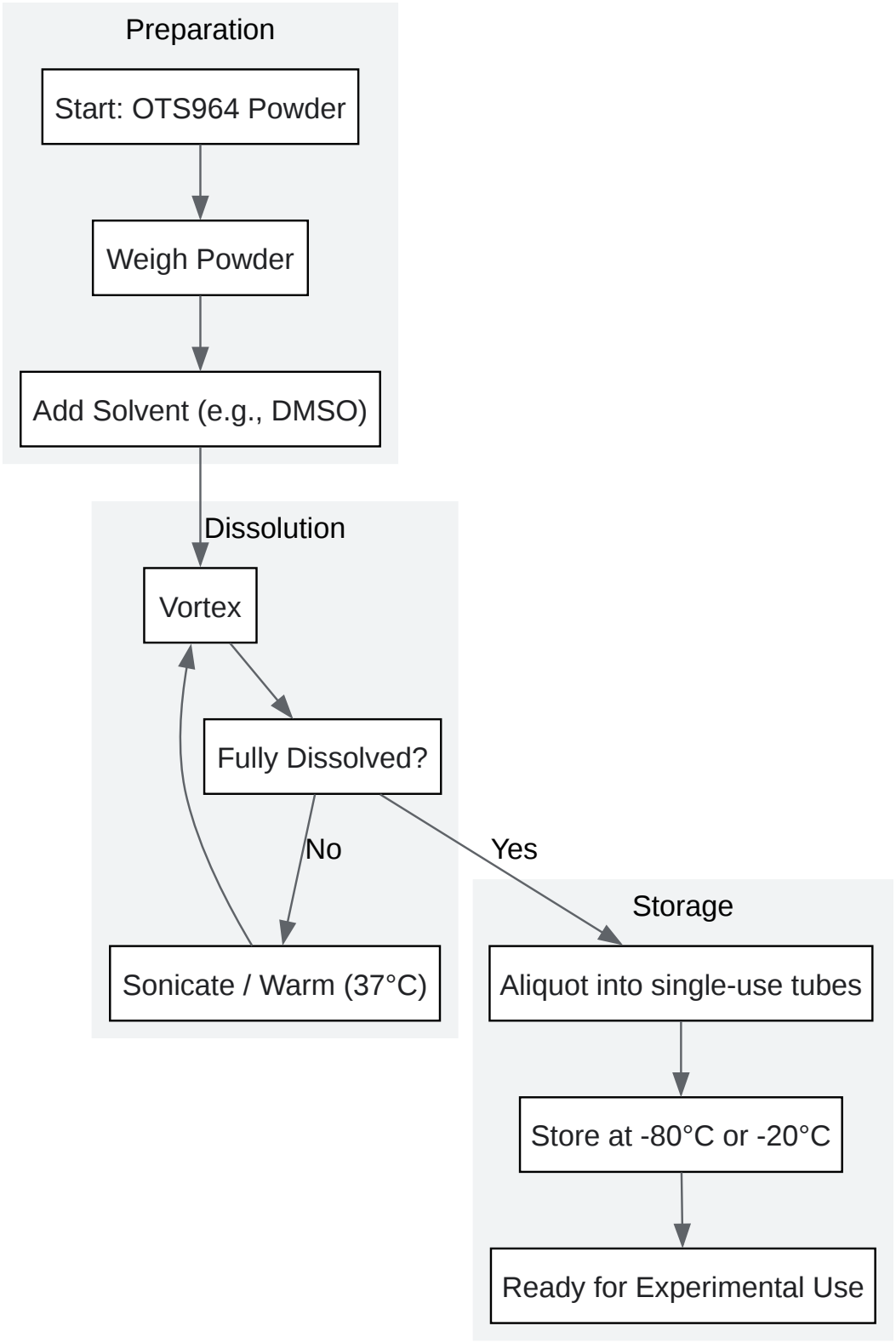

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Caption: Workflow for preparing and storing **OTS964** stock solutions.

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